

An In-depth Technical Guide to Sec-butyl Isopropyl Ether: Molecular Properties

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Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

Cat. No.: *B101348*

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This technical guide provides essential information regarding the molecular properties of **sec-butyl isopropyl ether**, a compound of interest in various chemical and pharmaceutical applications.

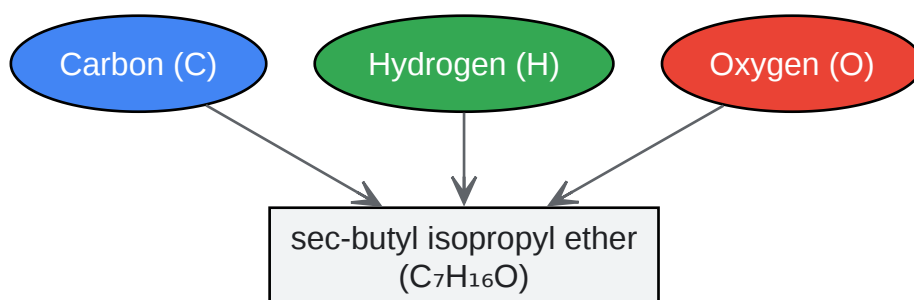
Core Molecular Data

Sec-butyl isopropyl ether is an organic compound classified as an ether.^[1] Its fundamental molecular characteristics are summarized below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₁₆ O ^{[1][2][3][4][5][6][7]}
Molecular Weight	116.20 g/mol ^{[1][6][7][8]}
IUPAC Name	2-propan-2-yloxybutane ^[1]
CAS Registry Number	18641-81-1 ^{[1][3][4][6]}

Molecular Composition

The molecular formula C₇H₁₆O indicates that each molecule of **sec-butyl isopropyl ether** is composed of carbon, hydrogen, and oxygen atoms. The logical relationship of these elemental components is illustrated in the following diagram.



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Diagram of the elemental composition of **sec-butyl isopropyl ether**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **sec-butyl isopropyl ether** are not available within the provided search results. For specific experimental methodologies, researchers are advised to consult peer-reviewed scientific literature or specialized chemical synthesis databases.

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References

- 1. Buy Sec-butyl isopropyl ether | 18641-81-1 [smolecule.com]
- 2. Page loading... [guidechem.com]
- 3. Ether, sec-butyl isopropyl [webbook.nist.gov]
- 4. Ether, sec-butyl isopropyl [webbook.nist.gov]
- 5. sec-butyl isopropyl ether [stenutz.eu]
- 6. echemi.com [echemi.com]
- 7. Ether, sec-butyl isopropyl (CAS 18641-81-1) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 8. 2-((Propan-2-yl)oxy)butane | C₇H₁₆O | CID 29179 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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